

Physicochemical Properties and Handling of Solid Cyanamide: A Technical Guide

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Compound of Interest

Compound Name: Cyanamide

CAS No.: 2669-76-3

Cat. No.: B7767653

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Executive Summary

Solid cyanamide (

) is a deceptively simple C1 building block that presents disproportionate challenges in isolation, storage, and processing. While invaluable as a precursor for heterocycles, guanidines, and amidines in medicinal chemistry, its thermodynamic instability in the solid state drives a spontaneous dimerization to dicyandiamide (2-cyanoguanidine).

This guide moves beyond standard safety data sheets to provide a mechanistic understanding of **cyanamide**'s physicochemical behavior. It establishes a self-validating protocol for researchers to ensure material integrity, focusing on the critical interplay between crystal lattice energy, moisture uptake (deliquescence), and pH-dependent oligomerization kinetics.

Molecular & Crystal Architecture

Understanding the solid-state stability of **cyanamide** begins with its crystal packing. Unlike its dimer, monomeric **cyanamide** relies on a delicate hydrogen-bonding network that is easily disrupted by thermal energy or solvation.

Crystal Structure Data

Solid **cyanamide** crystallizes in the orthorhombic system. The lattice is stabilized by intermolecular N–H...N hydrogen bonds, linking molecules into infinite zigzag chains.

Parameter	Value	Notes
Crystal System	Orthorhombic	Space Group: Pbc _a ()
Unit Cell Dimensions	Å, Å, Å	Varies slightly with temp (data at 298K)
Z (Molecules/Cell)	8	High packing efficiency
Density (Solid)	1.282 g/cm ³	Significantly denser than water
Tautomerism	(Major) (Minor)	Nitrile form dominates in solid state; Carbodiimide form is reactive intermediate

The Hygroscopic Trigger

Cyanamide is deliquescent. It does not merely adsorb surface moisture; it absorbs atmospheric water until it dissolves in it. This phase transition from crystalline solid to concentrated aqueous solution is the primary failure mode in storage, as the mobility of molecules in the liquid phase reduces the activation energy for dimerization.

Thermodynamic & Solution Properties[1]

Thermal Profile

The melting point of **cyanamide** is a critical quality attribute (CQA). A depressed melting point is the first indicator of dimerization.

Property	Value	Thermodynamic Context
Melting Point	45–46 °C	Sharp endotherm. Broadening < 44°C indicates >2% dimer impurity.
Boiling Point	83 °C (at 0.5 mmHg)	Warning: Decomposes/polymerizes violently at atmospheric pressure > 120°C.
Vapor Pressure	~500 mPa (20°C)	Low volatility, but sublimation can occur under high vacuum.
Enthalpy of Fusion	~11.3 kJ/mol	Relatively low, facilitating easy melting.

Solubility & Partitioning

Cyanamide exhibits "amphiphilic-like" solubility due to its small size and high polarity, but it partitions poorly into non-polar solvents.

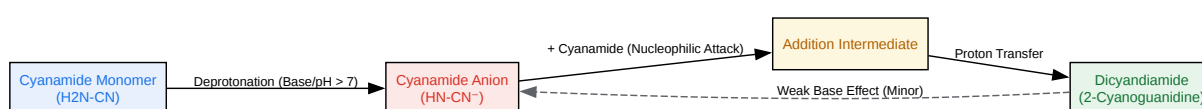
Solvent Class	Solubility (20°C)	Usage in Processing
Water	Very High (~77-85 g/100g)	Risk: Rapid hydrolysis/dimerization if pH is not controlled.
Alcohols (EtOH, MeOH)	High	Preferred solvents for reaction; easy removal.
Ethers (, THF)	Moderate to High	Good for extraction from aqueous phases.
Non-Polar (Hexane, Benzene)	Very Low	Used as anti-solvents for crystallization.
Partition Coeff ()	-0.72	Hydrophilic; does not bioaccumulate in lipids.

Stability & Reactivity: The Dimerization Challenge

The spontaneous conversion of **cyanamide** to dicyandiamide is the defining stability challenge. This reaction is exothermic and autocatalytic in basic conditions.

Mechanistic Pathway

The dimerization is not a simple collision; it involves the nucleophilic attack of a **cyanamide** anion (generated by base) onto a neutral **cyanamide** molecule (or its carbodiimide tautomer).



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Figure 1: Base-catalyzed dimerization pathway of **cyanamide**. The reaction rate is second-order with respect to total **cyanamide** concentration but is critically dependent on pH.

Kinetic Control Parameters

To maintain solid-state integrity, one must control the "Three Vectors of Degradation":

- Temperature: Rate increases 2-3x for every 10°C rise. Store < 10°C.
- Moisture: Water acts as a medium for ion mobility. Keep R.H. < 40%.
- pH (The Critical Vector):
 - pH > 7.0: Rapid dimerization (Minutes to Hours).
 - pH < 2.0: Hydrolysis to Urea ().
 - pH 3.0 – 5.0: Stability Window. (Reaction rate is minimal).

Practical Handling & Analytical Protocols

Researcher's Handling Protocol (Self-Validating)

This protocol ensures that the material used in experiments is actually monomeric **cyanamide**.

Step 1: Visual Inspection

- Pass: Free-flowing white crystalline powder.
- Fail: Clumped aggregates, wet paste, or clear liquid (indicates deliquescence and likely >10% dimer).

Step 2: The "Melting Point Check" (Quick Validation) Before critical reactions, perform a capillary melting point test.

- Target: 44–46°C.
- Action: If MP < 42°C, recrystallize from ether/benzene or discard.

Step 3: Stabilization for Storage If preparing a stock solution or storing solids for >1 week:

- Add Stabilizer: Incorporate 0.5% (w/w) Monosodium Phosphate () or trace formic acid esters. This buffers the local environment to pH ~4.5, neutralizing any alkalinity from glass containers or impurities.

Analytical Method: HPLC Separation

Distinguishing the monomer from the dimer requires specific chromatographic conditions due to their high polarity.

Method A: Reversed-Phase (Hydrophobic Column)

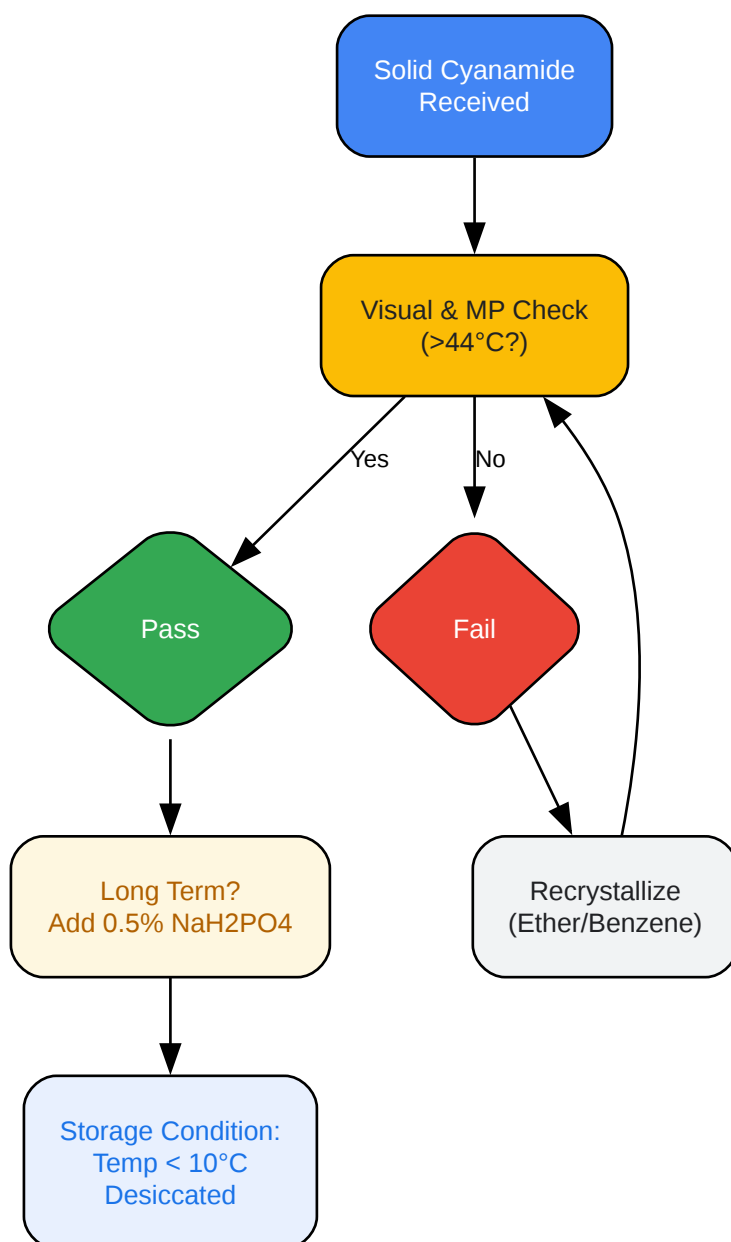
- Column: C30 (Triacetyl) or specialized Polar-Embedded C18. Standard C18 often fails to retain **cyanamide**.
- Mobile Phase: 100% Water (HPLC Grade).

- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV @ 200 nm (**Cyanamide** has weak absorbance; low wavelength is critical).
- Retention: **Cyanamide** elutes early (on C18); Dicyandiamide elutes later.

Method B: Titration (Purity Assay) For bulk purity >95%:

- Reagent:
(Argentometric titration).
- Principle:
.
- Indicator: Ferric Ammonium Sulfate (Volhard method) or Potentiometric endpoint.

Storage & Stability Workflow



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Figure 2: Decision tree for the reception, validation, and storage of solid **cyanamide** to prevent dimerization.

Safety & Toxicology

- ALDH Inhibitor: **Cyanamide** inhibits aldehyde dehydrogenase. Ingestion or inhalation followed by alcohol consumption causes severe "Antabuse-like" reactions (flushing, tachycardia, nausea).

- Contact: Corrosive to skin and eyes. Causes sensitization.[1]
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

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- To cite this document: BenchChem. [Physicochemical Properties and Handling of Solid Cyanamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7767653/docs#physicochemical-properties-and-handling-of-solid-cyanamide-a-technical-guide\]](https://www.benchchem.com/product/b7767653/docs#physicochemical-properties-and-handling-of-solid-cyanamide-a-technical-guide)

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